

Technical Guide: Solubility Profile and Solvent Selection for Ethyl Dimethyldithiocarbamate

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Compound of Interest

Compound Name: Carbamic acid, dimethyldithio-, ethyl ester

CAS No.: 617-38-9

Cat. No.: B13805731

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Executive Summary & Chemical Identity

Ethyl dimethyldithiocarbamate (CAS: 617-38-9) is the ethyl ester of dimethyldithiocarbamic acid.^{[1][2]} Unlike its metallic salt counterparts (e.g., Ziram, Ferbam) which are ionic and water-soluble, this ester is a covalent, lipophilic organic molecule. Its solubility profile is governed by the interaction between its non-polar ethyl/methyl groups and the polar thione (C=S) moiety.

Understanding its solubility is critical for applications in metal chelation extraction, organic synthesis intermediates, and pesticide formulation.

Physicochemical Profile

Property	Value/Description
IUPAC Name	Ethyl N,N-dimethylcarbamdithioate
Molecular Formula	
Molecular Weight	149.28 g/mol
Physical State	Low-melting solid or viscous liquid (Ambient)
LogP (Octanol/Water)	~2.3 - 2.8 (Estimated)
Key Functional Group	Dithiocarbamate Ester ()

Solubility Profile in Organic Solvents[9][10]

The solubility of ethyl dimethyldithiocarbamate follows the "like dissolves like" principle, but with nuances due to the polarizability of the sulfur atoms. The compound exhibits high solubility in medium-polarity aprotic solvents and chlorinated hydrocarbons.

Solvent Class Compatibility Table

Solvent Class	Representative Solvents	Solubility Rating	Mechanistic Insight
Chlorinated Hydrocarbons	Dichloromethane (DCM), Chloroform	Excellent	High interaction with the polarizable C=S bond; primary choice for extraction.
Polar Aprotic	THF, Acetone, DMF, DMSO	High	Dipole-dipole interactions stabilize the thiocarbonyl moiety.
Esters & Ethers	Ethyl Acetate, Diethyl Ether	Good	Suitable for recrystallization and work-up; moderate solvation energy.
Alcohols (Protic)	Methanol, Ethanol, Isopropanol	Moderate	Soluble, but hydrogen bonding from solvent can compete with solute-solute interactions. Solubility decreases as alkyl chain length of alcohol increases.
Aliphatic Hydrocarbons	Hexane, Heptane	Low to Moderate	Limited solubility due to lack of polar interactions; often used as an anti-solvent for precipitation.
Aqueous	Water	Insoluble	Hydrophobic alkyl groups dominate; immiscibility is exploited in biphasic extraction.

Thermodynamic Considerations

The dissolution of ethyl dimethyldithiocarbamate in organic solvents is generally endothermic, meaning solubility increases with temperature. However, in chlorinated solvents, the enthalpy of mixing is often exothermic due to specific solvent-solute interactions involving the sulfur atoms.

“

Critical Note: In acidic aqueous environments, dithiocarbamate esters can hydrolyze to release carbon disulfide (

) and the corresponding amine. Always maintain neutral or slightly basic pH during biphasic extractions to ensure stability.

Experimental Protocols: Self-Validating Solubility Determination

As specific quantitative data for this exact CAS number varies by synthesis purity, researchers must validate solubility experimentally. The following protocol uses a Saturation Shake-Flask Method coupled with HPLC, ensuring a self-validating dataset.

Protocol A: Saturation Shake-Flask Method

Objective: Determine the thermodynamic solubility limit (

) in a specific solvent at

.

Materials:

- Ethyl dimethyldithiocarbamate (Test Article)[1][3][4][5]
- Target Solvent (HPLC Grade)

- Agilent 1200 Series HPLC (or equivalent) with UV-Vis detector

- 0.45

PTFE Syringe Filters

Step-by-Step Workflow:

- Preparation: Add excess ethyl dimethyldithiocarbamate solid/liquid to 5 mL of the target solvent in a borosilicate glass vial. Ensure undissolved material is visible.
- Equilibration: Seal the vial and agitate at

for 24 hours (orbital shaker at 200 rpm).
- Sedimentation: Stop agitation and allow the solution to stand for 4 hours to let undissolved particles settle.
- Sampling: Withdraw 1 mL of supernatant using a pre-warmed syringe.
- Filtration: Pass the supernatant through a 0.45

PTFE filter (pre-saturated with solvent) into a clean HPLC vial.
- Quantification: Dilute the filtrate (if necessary) and inject into HPLC.

HPLC Parameters:

- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus,

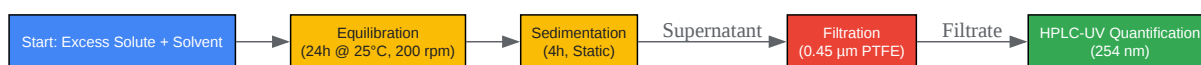
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)
- Mobile Phase: Acetonitrile : Water (70:30 v/v)
- Flow Rate: 1.0 mL/min
- Detection: UV at 254 nm (Strong absorption by

chromophore)

- Calculation:

Visualization: Solubility Determination Workflow



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Caption: Figure 1. Standardized workflow for thermodynamic solubility determination via Shake-Flask method.

Applications and Solvent Selection Logic

The choice of solvent depends heavily on the intended application. The unique ability of dithiocarbamates to chelate metals drives their use in extraction, while their reactivity dictates synthesis solvents.

Application 1: Metal Extraction (Liquid-Liquid)

Ethyl dimethyldithiocarbamate is used to extract heavy metals (Zn, Cd, Pb) from aqueous phases.

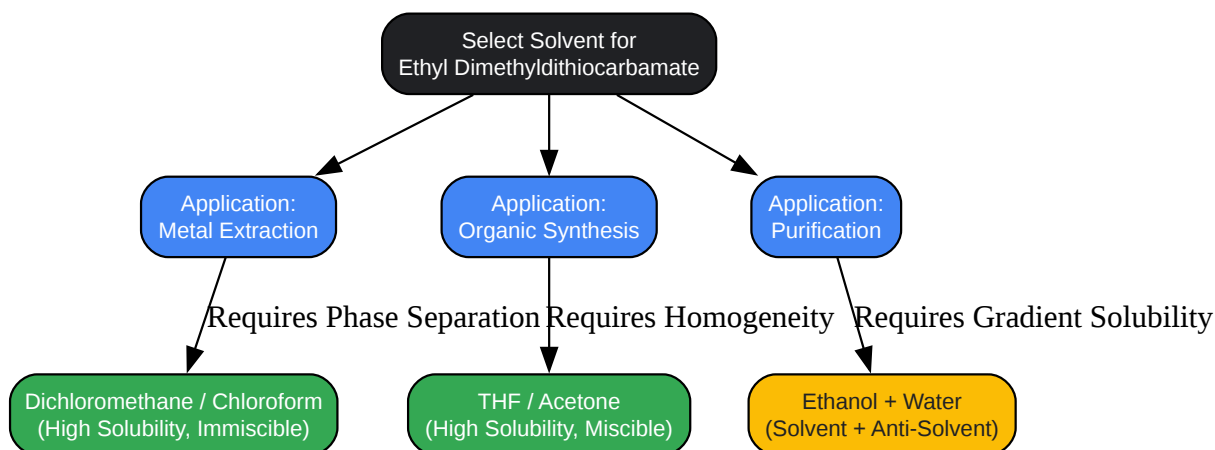
- Preferred Solvent: Chloroform or Dichloromethane (DCM).
- Reasoning: These solvents have high density (facilitating phase separation) and excellent solubility for both the free ester and the resulting metal-dithiocarbamate complex.
- Mechanism: The ester acts as a neutral ligand, replacing water molecules in the metal's coordination sphere, rendering the complex lipophilic.

Application 2: Synthesis and Recrystallization

- Reaction Solvent: Acetone or THF. High solubility ensures rapid reaction kinetics with nucleophiles.

- Purification (Recrystallization): Ethanol/Water or Hexane/Ethyl Acetate.
 - Strategy: Dissolve in warm Ethanol or Ethyl Acetate (high solubility), then slowly add Water or Hexane (anti-solvent) to induce precipitation of the purified ester.

Visualization: Solvent Decision Matrix



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Caption: Figure 2. Decision matrix for selecting solvents based on process requirements.

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